

# Dipyridin-2-yl Carbonate: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: *Dipyridin-2-yl carbonate*

Cat. No.: B130049

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## Introduction

**Dipyridin-2-yl carbonate** (DPC) is a versatile reagent widely employed in organic synthesis, particularly as a condensing agent for the formation of esters and amides.<sup>[1][2]</sup> Its efficacy in facilitating these crucial bond-forming reactions has made it a valuable tool in pharmaceutical research and development and fine chemical manufacturing. This guide provides an in-depth overview of the safety and handling protocols necessary for the responsible use of **Dipyridin-2-yl carbonate** in a laboratory setting. Adherence to these guidelines is critical to ensure the safety of personnel and the integrity of research.

## Hazard Identification and Classification

**Dipyridin-2-yl carbonate** is classified as a hazardous substance and requires careful handling. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:

Signal Word: Warning<sup>[3]</sup>

Pictogram:

- GHS07: Exclamation Mark

Hazard Statements:

- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3]
- H335: May cause respiratory irritation.[3]

#### Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of water and soap.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]

## Physical and Chemical Properties

A thorough understanding of the physical and chemical properties of **Dipyridin-2-yl carbonate** is essential for its safe handling and storage.

Property	Value	Reference(s)
CAS Number	1659-31-0	<a href="#">[1]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>11</sub> H <sub>8</sub> N <sub>2</sub> O <sub>3</sub>	<a href="#">[1]</a>
Molecular Weight	216.19 g/mol	<a href="#">[4]</a>
Appearance	White crystalline powder	<a href="#">[1]</a>
Melting Point	90 °C	<a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	Approximately 351.594 °C	<a href="#">[1]</a>
Density	1.307 g/cm <sup>3</sup>	<a href="#">[1]</a> <a href="#">[2]</a>
Flash Point	109 °C	<a href="#">[1]</a>
Purity	Typically ≥98.0%	<a href="#">[1]</a>
UN Number	UN2811	<a href="#">[1]</a>
Hazard Class	6.1	<a href="#">[1]</a>
Packing Group	III	<a href="#">[1]</a>

## Toxicological Information

As of the latest available data, the chemical, physical, and toxicological properties of **Dipyridin-2-yl carbonate** have not been thoroughly investigated. No specific quantitative data such as LD50 (lethal dose, 50%) or LC50 (lethal concentration, 50%) values are available. Therefore, it is imperative to handle this compound with a high degree of caution, treating it as a substance with unknown toxicological effects.

## Experimental Protocols and Handling Procedures

Strict adherence to established laboratory safety protocols is mandatory when working with **Dipyridin-2-yl carbonate**.

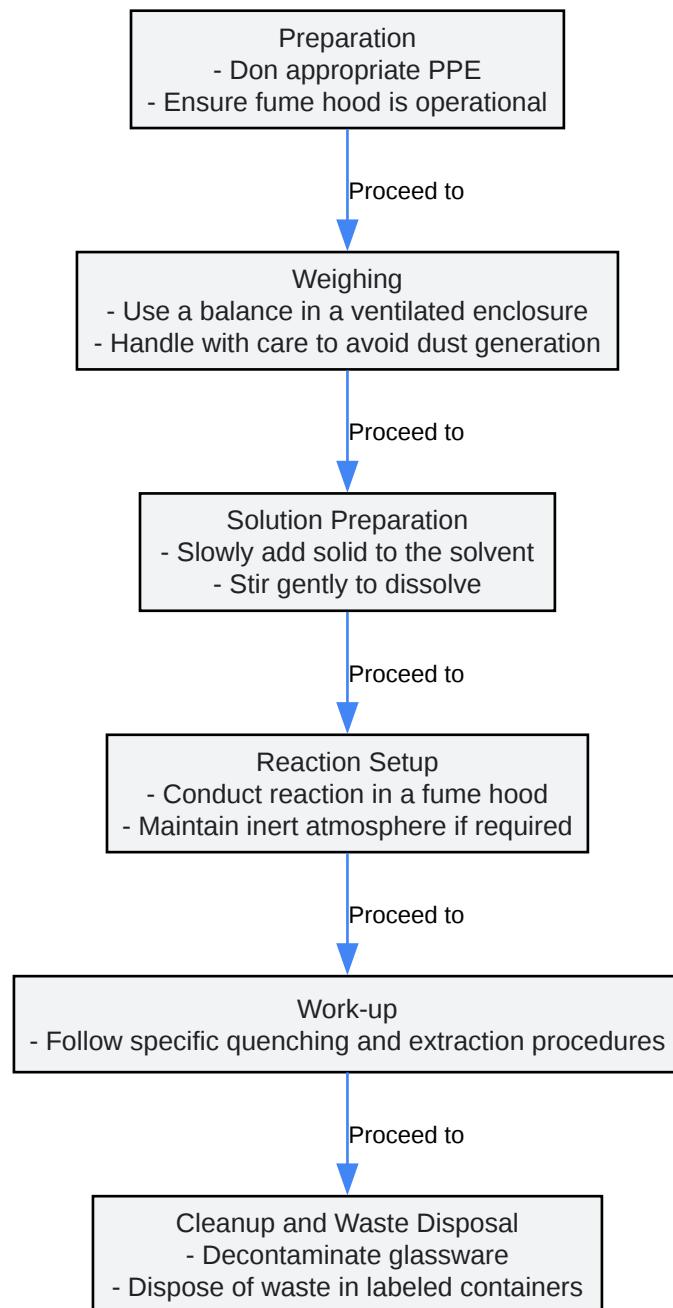
## Personal Protective Equipment (PPE)

The following PPE must be worn at all times when handling **Dipyridin-2-yl carbonate**:

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).	To prevent skin contact and irritation.
Eye Protection	Safety glasses with side-shields or chemical safety goggles.	To protect against dust particles and splashes.
Skin and Body Protection	Laboratory coat.	To protect personal clothing and exposed skin.
Respiratory Protection	Use in a well-ventilated area. If dust is generated, a NIOSH-approved respirator for dusts should be used.	To prevent inhalation of irritating dust particles.

## General Handling Workflow

The following diagram outlines the standard workflow for handling **Dipyridin-2-yl carbonate** in a laboratory setting.



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#### General Laboratory Workflow for **Dipyridin-2-yl Carbonate**

## Detailed Experimental Protocol: Amide Bond Formation

The following is a representative experimental protocol for the use of **Dipyridin-2-yl carbonate** in amide bond formation.[\[5\]](#)

Materials:

- Carboxylic acid (1.0 equiv.)
- Di-2-pyridyl carbonate (1.05 equiv.)[\[5\]](#)
- Amine (1.0 equiv.)
- 4-(Dimethylamino)pyridine (DMAP, 0.1 equiv.)[\[5\]](#)
- Anhydrous dichloromethane (DCM)[\[5\]](#)
- Saturated aqueous sodium bicarbonate solution[\[5\]](#)
- Brine[\[5\]](#)
- Anhydrous sodium sulfate[\[5\]](#)

**Procedure:**

- To a stirred solution of the carboxylic acid and DMAP in anhydrous DCM, add DPC in one portion at room temperature under an inert atmosphere.[\[5\]](#)
- Stir the reaction mixture at room temperature for 1-2 hours to form the activated 2-pyridyl ester.[\[5\]](#)
- Add the amine to the reaction mixture.
- Continue stirring until the reaction is complete (monitor by TLC or LC-MS).
- Upon completion, quench the reaction and perform an aqueous work-up.
- Dissolve the residue in a suitable organic solvent (e.g., ethyl acetate) and wash with saturated aqueous sodium bicarbonate solution and brine.[\[5\]](#)
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.[\[5\]](#)
- Purify the crude product by an appropriate method (e.g., recrystallization or column chromatography).

## Storage and Stability

Proper storage of **Dipyridin-2-yl carbonate** is crucial to maintain its integrity and prevent hazardous situations.

Parameter	Recommendation
Storage Temperature	Refrigerator (2-8 °C). <a href="#">[2]</a>
Storage Conditions	Keep container tightly closed in a dry and well-ventilated place.
Incompatible Materials	Strong acids, alkaline materials, and oxidizing agents.

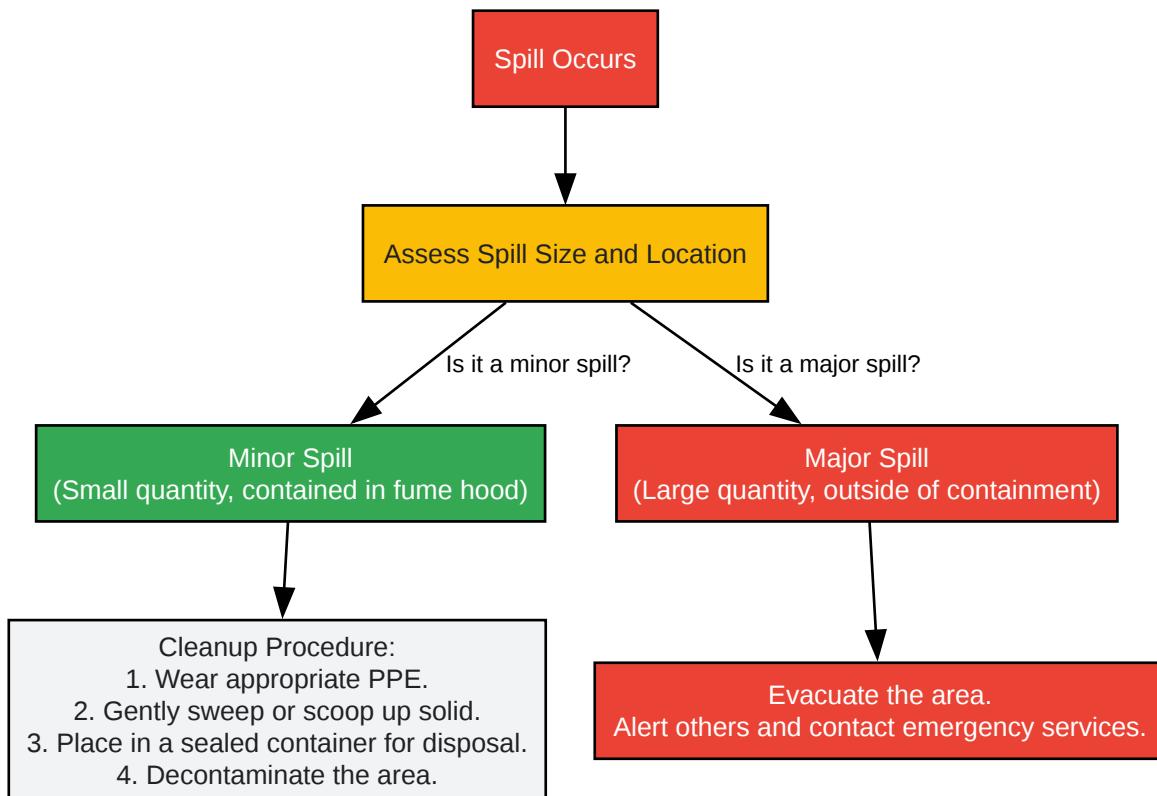
The product is stable under recommended storage conditions.

## Accidental Release Measures

In the event of a spill, prompt and appropriate action is necessary to mitigate any potential hazards.

## Spill Response Decision Tree

The following diagram provides a decision-making framework for responding to a **Dipyridin-2-yl carbonate** spill.



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#### *Spill Response Decision Tree*

## Spill Cleanup Procedure

For minor spills of solid **Dipyridin-2-yl carbonate**:

- Ensure you are wearing the appropriate PPE.
- Gently sweep or scoop the material to avoid generating dust.
- Place the spilled material into a labeled, sealed container for hazardous waste disposal.
- Decontaminate the spill area with a suitable cleaning agent and water.

For major spills, or if you are not trained to handle the situation, evacuate the area and contact your institution's emergency response team.

## Disposal Considerations

All waste materials containing **Dipyridin-2-yl carbonate** must be disposed of as hazardous waste.

- Place waste in a clearly labeled, sealed container.
- Follow all local, state, and federal regulations for hazardous waste disposal.
- Do not dispose of **Dipyridin-2-yl carbonate** down the drain or in regular trash.

## Incompatibility and Decomposition

- Incompatible Materials: Strong acids, alkaline substances, and strong oxidizing agents.
- Hazardous Decomposition Products: Under fire conditions, thermal decomposition may produce carbon monoxide, carbon dioxide, and nitrogen oxides.

## Conclusion

**Dipyridin-2-yl carbonate** is a valuable reagent in chemical synthesis, but its handling requires a thorough understanding of its potential hazards and the implementation of rigorous safety protocols. This guide provides a comprehensive framework for the safe use of DPC in a research environment. By adhering to these guidelines, researchers can minimize risks and ensure a safe and productive laboratory setting. Always consult the most recent Safety Data Sheet (SDS) from the supplier before use.

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